

Application Note: LC-MS/MS Determination of Isopyrazam in Cucumbers

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Compound Focus: Isopyrazam

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Introduction

Isopyrazam is a fungicide widely used in agriculture to control various fungal diseases. Its residue levels in food commodities must be monitored to ensure compliance with regulatory standards and food safety. This document details a robust, sensitive analytical method based on **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)** for the determination of **isopyrazam** residues in cucumbers, using a modified **QuEChERS** approach for sample preparation [1]. The method has been validated and provides excellent accuracy and precision.

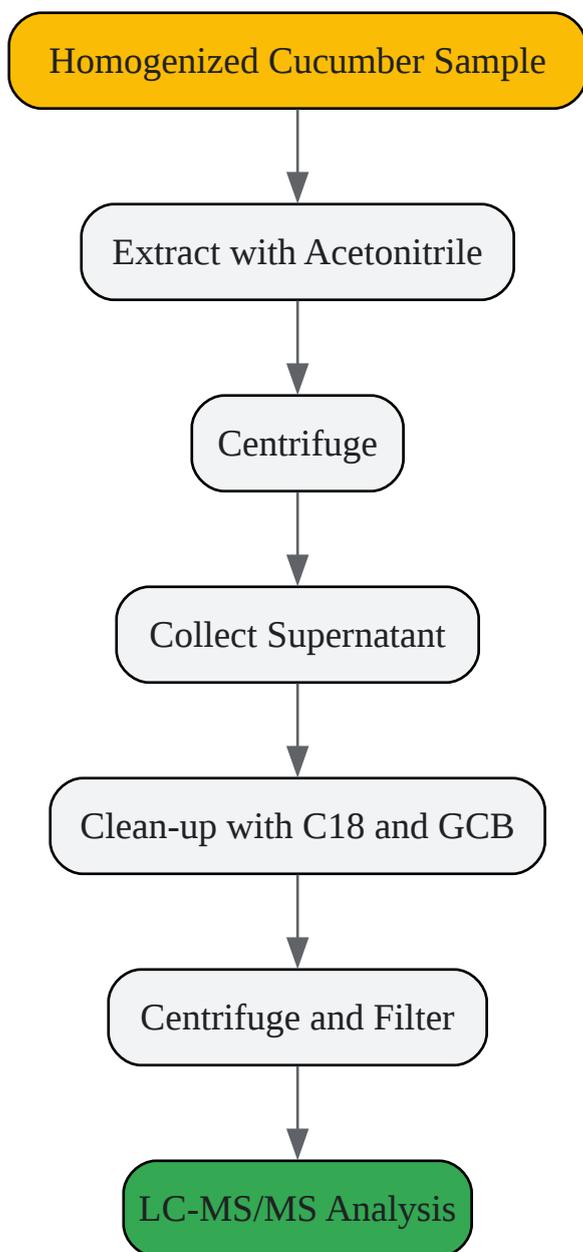
Experimental Protocol

2.1. Reagents and Materials

- **Analytical Standards:** **Isopyrazam** (IZM) and Azoxystrobin (AZT) - purity >98% [1] [2].
- **Solvents:** Acetonitrile (HPLC grade) [1].
- **Clean-up Sorbents:** Octadecylsilyl silica (C18) and Graphitized Carbon Black (GCB) [1].
- **Equipment:** LC-MS/MS system, centrifuge, vortex mixer, analytical balance.

2.2. Sample Preparation (QuEChERS)

The sample preparation workflow is as follows:



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- **Extraction:** Weigh 10.0 g of homogenized cucumber sample into a centrifuge tube. Add 10 mL of acetonitrile and shake vigorously for 1 minute [1].
- **Centrifugation:** Centrifuge the mixture at high speed (e.g., 4000 rpm) for 5 minutes to separate the organic and aqueous phases [1].
- **Clean-up:** Transfer the supernatant (acetonitrile layer) to a tube containing 150 mg C18 and 25 mg GCB. Vortex for 30 seconds to adsorb co-extracted pigments and interfering compounds [1].
- **Final Preparation:** Centrifuge the cleaned extract and filter the supernatant through a 0.22 μm nylon membrane prior to LC-MS/MS analysis [1].

2.3. LC-MS/MS Analysis

Table 1: LC Conditions Summary

Parameter	Specification
Chromatography	Reversed-phase HPLC
Column	C18 column (e.g., 100 mm x 2.1 mm, 1.8 µm)
Mobile Phase	Gradient of water and acetonitrile (both with 0.1% formic acid)
Flow Rate	0.3 mL/min
Injection Volume	5 µL

Table 2: MS/MS Conditions and MRM Transitions

Compound	Precursor Ion > Product Ion (Quantification)	Precursor Ion > Product Ion (Confirmation)	Collision Energy (eV)
Isopyrazam (IZM)	359.2 > 281.1	359.2 > 223.1	Optimized
Azoxystrobin (AZT)	404.2 > 372.1	404.2 > 344.1	Optimized

The mass spectrometer should be operated in positive electrospray ionization (ESI+) mode. The ion source parameters (gas flows, temperatures, voltages) must be optimized for the specific instrument model.

Method Validation

The method was validated according to standard guidelines, with key performance data summarized below.

Table 3: Method Validation Results for Isopyrazam and Azoxystrobin

Validation Parameter	Isopyrazam (IZM)	Azoxystrobin (AZT)
Linear Range	Not specified in source	Not specified in source
Limit of Quantification (LOQ)	0.498 $\mu\text{g kg}^{-1}$	0.499 $\mu\text{g kg}^{-1}$
Recovery (%)	91.48 - 114.62	91.48 - 114.62
Relative Standard Deviation (RSD%)	< 13.1%	< 13.1%
Matrix Effect	Evaluated	Evaluated

The validation was performed at three fortification levels: 1, 20, and 500 $\mu\text{g kg}^{-1}$ (n=3 for each level) [1]. The LOQ for both compounds is well below the typical maximum residue level (MRL) of 0.5 mg kg^{-1} for cucumbers, confirming the method's high sensitivity [1].

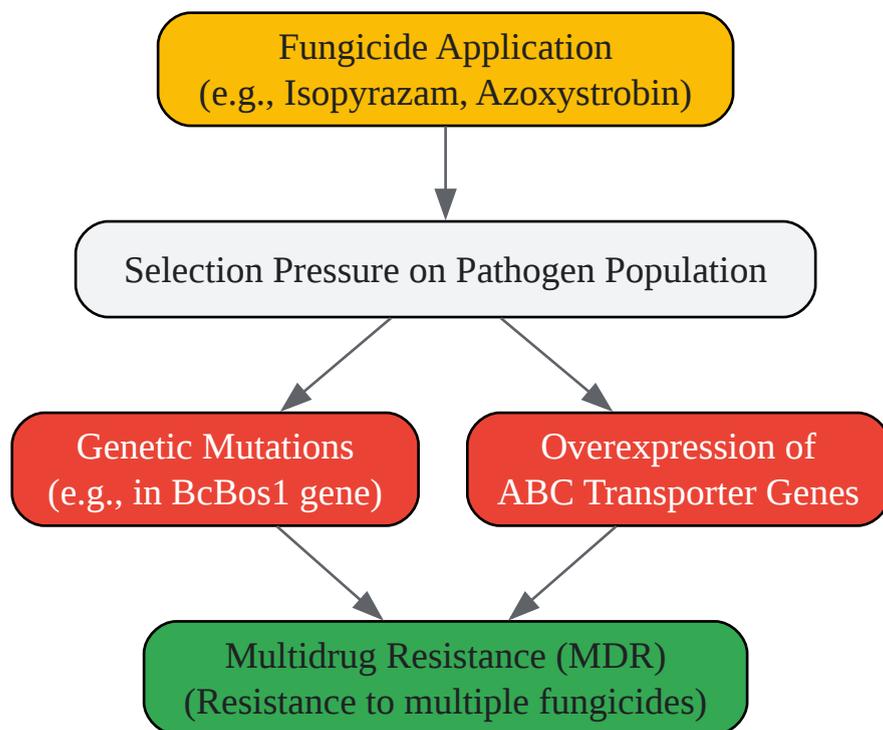
Discussion

4.1. Method Performance and Application

The developed method is rapid, sensitive, and reliable for routine monitoring of **isopyrazam** residues. The use of a modified QuEChERS procedure provides an efficient and cost-effective sample preparation. The high recovery rates and low RSD% confirm the method's excellent accuracy and precision [1].

4.2. Context and Relevance of Fungicide Resistance

Monitoring fungicide residues is critical not only for food safety but also for managing fungicide resistance. The relationship between fungicide use and resistance development can be conceptualized as follows:



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Recent studies show that fungicide exposure can lead to multidrug resistance (MDR) in pathogens like *Botrytis cinerea*. For instance, procymidone-domesticated mutants exhibited cross-resistance to azoxystrobin and other fungicides, linked to **point mutations (W647X, R96X, Q751X) in the BcBos1 gene** and **overexpression of ABC transporter genes** (2 to 93.7-fold increase) [2]. This underscores the importance of sensitive monitoring methods and resistance management strategies.

Conclusion

This Application Note describes a fully validated LC-MS/MS method for determining **isopyrazam** in cucumbers. The method demonstrates high sensitivity, accuracy, and precision, making it suitable for regulatory compliance and food safety monitoring. The provided protocol allows for straightforward implementation in analytical laboratories.

References

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2. Procymidone Application Contributes to Multidrug ... [pmc.ncbi.nlm.nih.gov]

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